

Molybdenum Trifluoride: A Comprehensive Technical Guide on its Discovery and History

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Compound of Interest

Compound Name: Molybdenum trifluoride

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Introduction

Molybdenum trifluoride (MoF_3) is an inorganic compound that has been a subject of scientific interest for its unique structural and electronic properties. This technical guide provides an in-depth exploration of the discovery and history of MoF_3 , detailing the key milestones in its synthesis and characterization. The document summarizes quantitative data, presents detailed experimental protocols for its preparation, and includes visualizations to illustrate its historical development and synthesis pathways.

Discovery and Historical Milestones

The history of **molybdenum trifluoride** is rooted in the mid-20th century advancements in fluorine chemistry. Prior to its isolation and characterization, the study of molybdenum halides was primarily focused on chlorides and bromides. The synthesis of the trifluoride presented a significant challenge due to the high reactivity of fluorine and the tendency of molybdenum to exist in higher oxidation states.

A pivotal moment in the history of MoF_3 was its first definitive synthesis and characterization by H. J. Emeleus and V. Gutmann in 1949[1][2]. Their work laid the foundation for understanding the nature of this compound. Subsequent research further refined the synthesis methods and elucidated its crystal structure. Another significant contribution came from D. E. LaValle and his colleagues in 1960, who reported a method for preparing MoF_3 and determined its crystal

structure using X-ray and neutron diffraction[3][4]. These seminal works opened the door for further investigation into the properties and potential applications of **molybdenum trifluoride**.

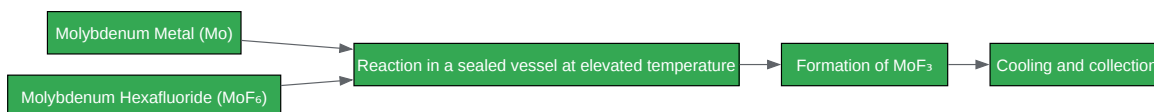
Key Milestones in the History of Molybdenum Trifluoride



Synthesis of MoF₃ from MoBr₃ and HF



Synthesis of MoF₃ by Reduction of MoF₆



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References

- 1. 629. Studies on the fluorides of molybdenum and vanadium - Journal of the Chemical Society (Resumed) (RSC Publishing) [pubs.rsc.org]
- 2. 629. Studies on the fluorides of molybdenum and vanadium - Journal of the Chemical Society (Resumed) (RSC Publishing) [pubs.rsc.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
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